

A Comprehensive Technical Overview of 3,3,4-Trimethylpent-1-yne

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Compound of Interest

Compound Name: **3,3,4-Trimethylpent-1-yne**

Cat. No.: **B13479083**

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This document serves as a detailed guide for researchers, scientists, and professionals in drug development, providing essential chemical identifiers and structural information for **3,3,4-Trimethylpent-1-yne**.

Chemical Identity and Structure

3,3,4-Trimethylpent-1-yne is an organic compound with a branched aliphatic structure containing a terminal alkyne group. Its systematic IUPAC name clearly defines its structure: a five-carbon "pent" backbone with a triple bond starting at the first carbon ("1-yne"). Three methyl groups are attached at the third and fourth carbon positions.^[1] The molecular formula of this compound is C₈H₁₄.^{[1][2]}

Data Presentation: Chemical Identifiers

The following table summarizes the key chemical identifiers for **3,3,4-Trimethylpent-1-yne**, facilitating easy reference and data comparison.

Identifier Type	Value
CAS Number	6208-18-0 [2]
IUPAC Name	3,3,4-trimethylpent-1-yne [2]
Molecular Formula	C8H14 [1] [2]
Molecular Weight	110.20 g/mol [1]
InChI	InChI=1S/C8H14/c1-6-8(4,5)7(2)3/h1,7H,2-5H3 [2]
InChIKey	CBPKEZGAMKAZAI-UHFFFAOYSA-N [2]
SMILES	CC(C)C(C)(C)C#C [2]
European Community (EC) Number	185-190-4 [2]
PubChem CID	53803945 [2]

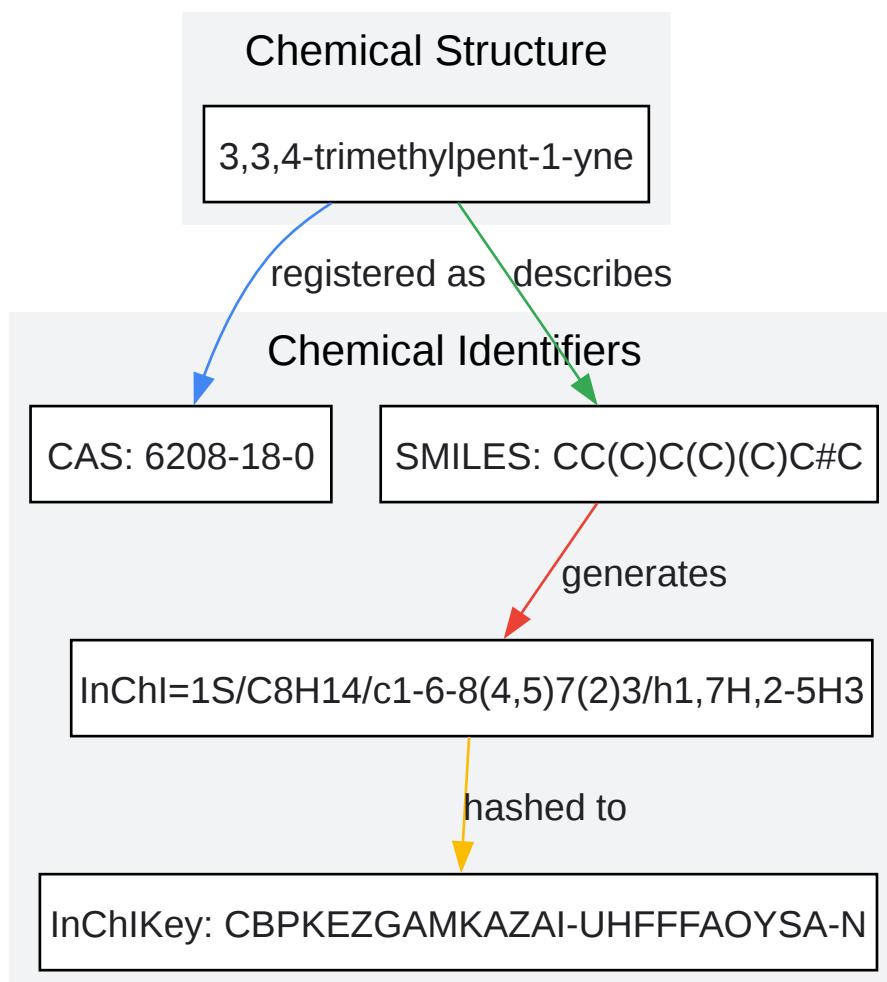
Experimental Protocols

Currently, detailed experimental protocols for the synthesis or analysis of **3,3,4-Trimethylpent-1-yne** are not readily available in the provided search results. Further literature review would be required to obtain specific experimental methodologies.

Visualization of Chemical Identity Relationships

The following diagram illustrates the logical relationships between the various identifiers and the chemical structure of **3,3,4-Trimethylpent-1-yne**.

Relationships of 3,3,4-Trimethylpent-1-yne Identifiers



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Caption: Logical connections between the IUPAC name and various chemical identifiers for **3,3,4-Trimethylpent-1-yne**.

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References

- 1. 3,3,4-Trimethylpent-1-yne () for sale [vulcanchem.com]
- 2. 3,3,4-Trimethylpent-1-yne | C8H14 | CID 53803945 - PubChem [pubchem.ncbi.nlm.nih.gov]
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